

Application Notes and Protocols: CD 3254 in Combination with Other Reprogramming Factors

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Compound of Interest

Compound Name: CD 3254

Cat. No.: B606565

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These application notes provide a detailed overview and protocol for the use of **CD 3254**, a potent and selective retinoid X receptor alpha (RXR α) agonist, in combination with other small molecules for the chemical reprogramming of somatic cells into induced pluripotent stem cells (iPSCs). The information presented is based on established scientific literature and is intended to guide researchers in applying this innovative approach to cellular reprogramming.

Introduction

Cellular reprogramming, the conversion of one cell type into another, holds immense promise for regenerative medicine, disease modeling, and drug discovery. The generation of iPSCs from somatic cells, first achieved by the forced expression of four transcription factors (Oct4, Sox2, Klf4, and c-Myc), has been a landmark achievement in this field. However, the use of genetic factors carries inherent risks, such as insertional mutagenesis and tumorigenicity. Consequently, there is a significant interest in developing purely chemical methods for reprogramming.

CD 3254 has emerged as a key small molecule in chemical reprogramming cocktails. As a selective RXR α agonist, it plays a crucial role in modulating gene expression and facilitating the transition of somatic cells to a pluripotent state. This document details a specific and efficient chemical cocktail containing **CD 3254** for the reprogramming of mouse fibroblasts.

Data Presentation

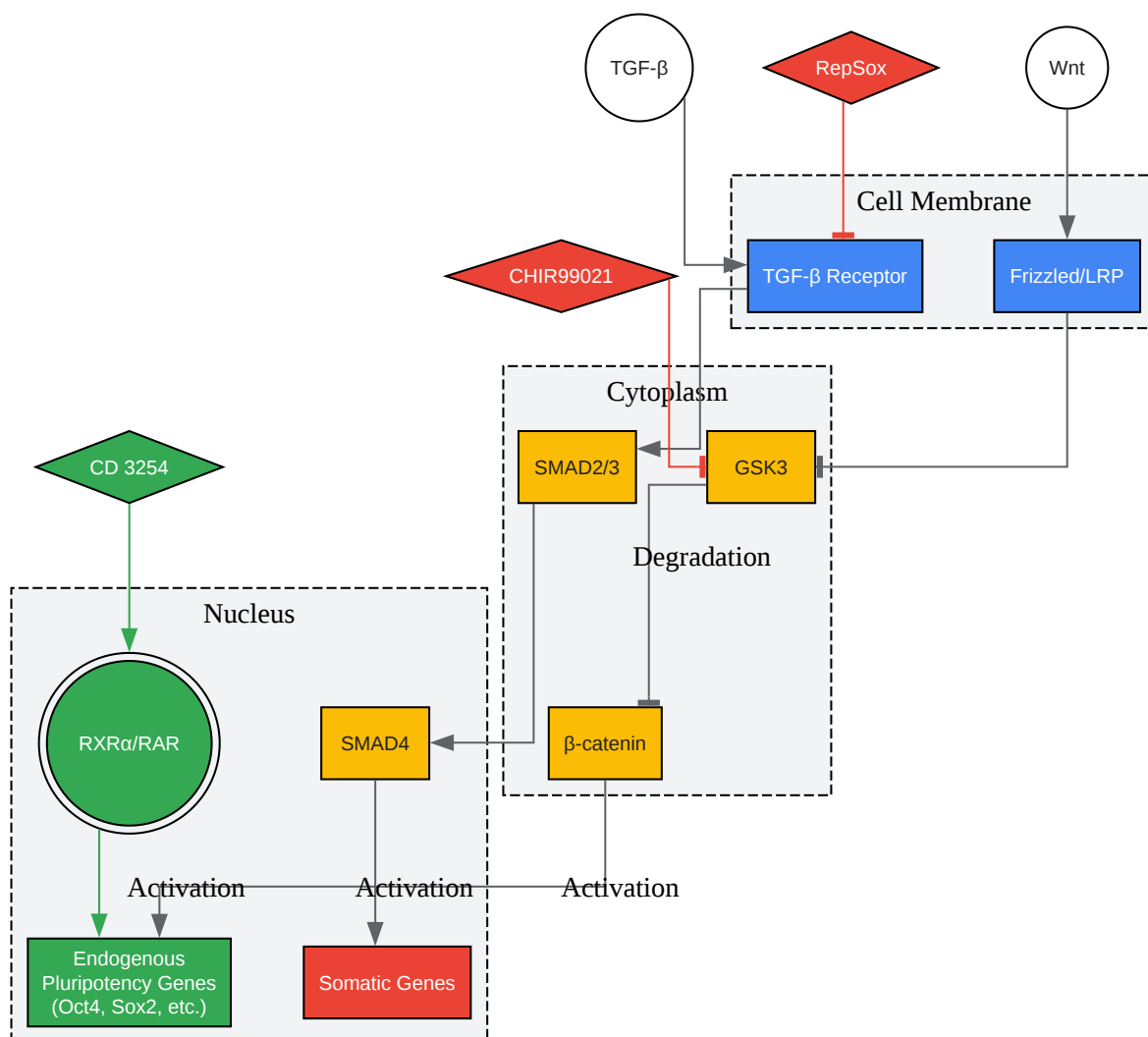
The following table summarizes the quantitative data from a study utilizing a chemical cocktail including **CD 3254** for the reprogramming of mouse embryonic fibroblasts (MEFs).

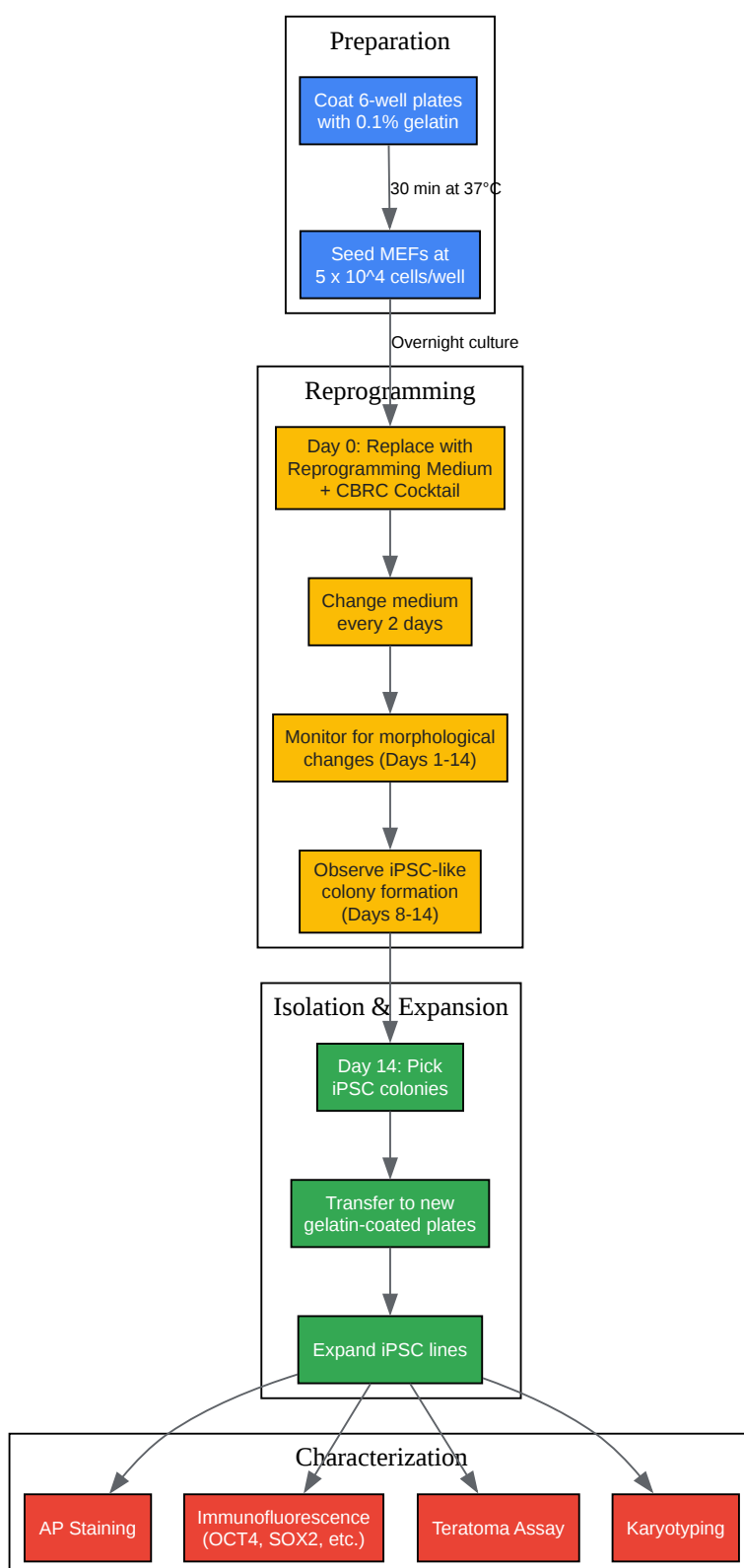
Reprogramming Cocktail	Cell Type	Reprogramming Efficiency (%)	Time to iPSC Colony Formation (days)
CBRC (CHIR99021, 616452, RepSox, Tranylcypromine, Forskolin, CD 3254)	Mouse Embryonic Fibroblasts (MEFs)	~0.1%	12-14

Table 1: Quantitative summary of reprogramming efficiency using the CBRC cocktail.

Signaling Pathways in Chemical Reprogramming

The chemical cocktail described herein targets multiple signaling pathways crucial for overcoming the epigenetic barriers of somatic cells and activating the endogenous pluripotency network. **CD 3254**, as an RXR α agonist, heterodimerizes with other nuclear receptors, such as retinoic acid receptors (RARs), to regulate the transcription of genes involved in development and differentiation. Other components of the cocktail, such as CHIR99021 (a GSK3 inhibitor) and RepSox (a TGF- β inhibitor), modulate the Wnt/ β -catenin and TGF- β signaling pathways, respectively. These pathways are known to be critical regulators of pluripotency and cell fate decisions.





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